

Unveiling (+/-)-Hypophyllanthin: A Technical Overview

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Compound of Interest

Compound Name: (+/-)-Hypophyllanthin

Cat. No.: B190393

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of promising bioactive compounds is paramount. **(+/-)-Hypophyllanthin**, a lignan predominantly found in plants of the *Phyllanthus* genus, has garnered significant attention for its diverse pharmacological activities. This technical guide provides an in-depth look at its core molecular properties, biological signaling pathways, and established experimental protocols for its analysis.

Core Molecular Data

A fundamental starting point for any chemical entity in drug discovery is its molecular identity. **(+/-)-Hypophyllanthin's** molecular formula and weight are well-established.

Property	Value
Molecular Formula	C ₂₄ H ₃₀ O ₇ [1] [2] [3] [4] [5]
Molecular Weight	430.5 g/mol
Alternate Molecular Weight	430.49 g/mol

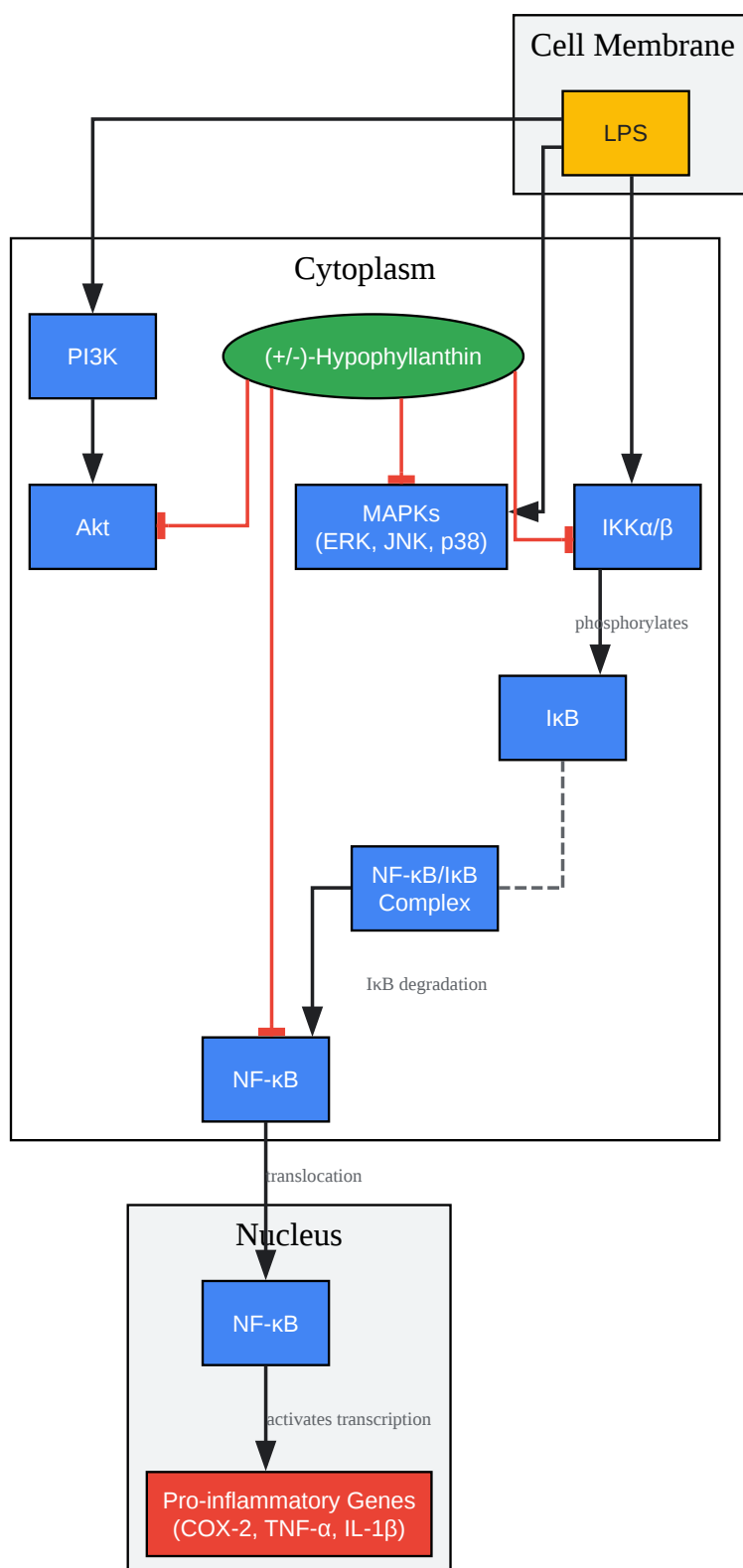
Biological Signaling Pathways

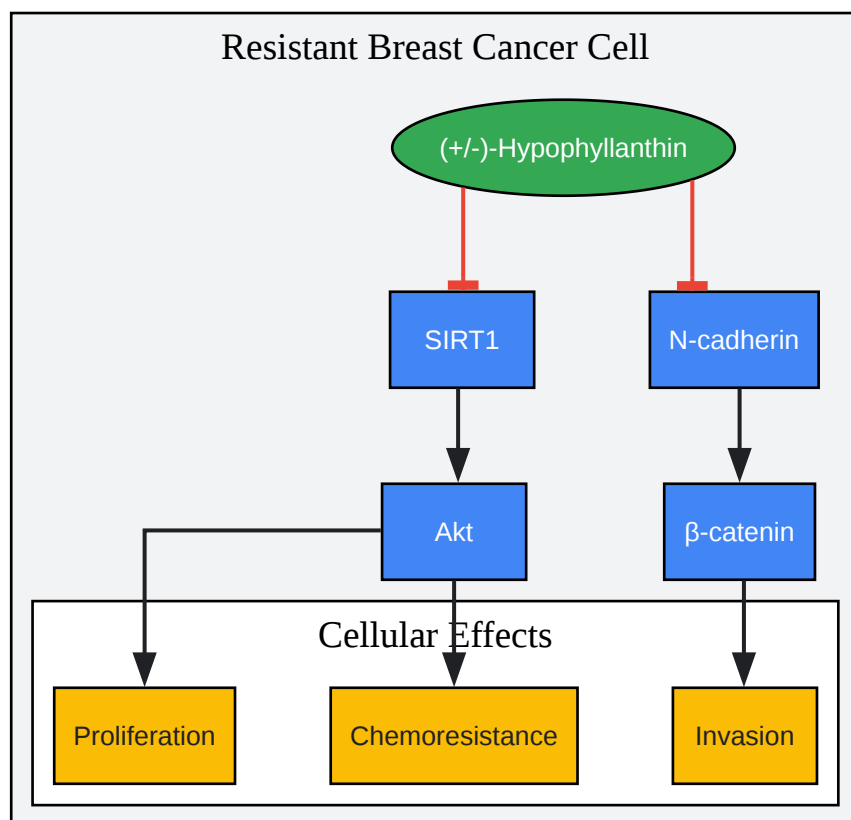
Hypophyllanthin exerts its biological effects by modulating several key intracellular signaling pathways, primarily implicated in inflammation and cancer progression.

Anti-Inflammatory Pathways:

Hypophyllanthin has demonstrated potent anti-inflammatory effects by targeting major inflammatory signaling cascades. In cellular models, particularly in lipopolysaccharide (LPS)-induced macrophages, it has been shown to downregulate the expression of pro-inflammatory mediators like cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF- α), and interleukin-1 β (IL-1 β). This is achieved through the inhibition of the following pathways:

- **NF- κ B Pathway:** Hypophyllanthin can suppress the degradation of I κ B and the phosphorylation of I κ B kinases (IKK α/β) and NF- κ B, which are crucial steps in the activation of this pro-inflammatory transcription factor.
- **MAPK Pathway:** It also inhibits the phosphorylation of key mitogen-activated protein kinases (MAPKs), including extracellular signal-regulated kinase (ERK), c-Jun N-terminal kinase (JNK), and p38.
- **PI3K-Akt Pathway:** The compound has been shown to interfere with the activation of the PI3K-Akt signaling pathway.





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